

An In-depth Technical Guide to the Physicochemical Properties of Coenzyme B

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Compound of Interest

Compound Name: *coenzyme B*

CAS No.: *104302-77-4*

Cat. No.: *B1238757*

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Introduction

Coenzyme B, chemically known as 7-mercaptoheptanoylthreonine phosphate (HS-HTP), is a crucial cofactor in the metabolic pathways of methanogenic archaea. It plays an indispensable role in the terminal step of methanogenesis, acting as the primary electron donor for the reductive cleavage of the methyl-coenzyme M thioether, which releases methane.

Understanding the precise physicochemical properties of **Coenzyme B** is fundamental for elucidating the bioenergetics of methane formation and for potential applications in biotechnology and enzyme inhibitor design. This guide provides a comprehensive overview of its core chemical and physical characteristics, supported by experimental protocols and pathway visualizations.

Core Physicochemical Properties

The fundamental identification and structural properties of **Coenzyme B** are summarized below. These data are foundational for all further analytical and experimental work.

Property	Value	Reference(s)
IUPAC Name	(2S,3R)-3-phosphonooxy-2-(7-sulfanylheptanoylamino)butanoic acid	--INVALID-LINK--
Synonyms	7-mercaptoheptanoylthreonine phosphate, HS-HTP, Component B	[1][2]
CAS Number	104302-77-4	--INVALID-LINK--
Chemical Formula	C ₁₁ H ₂₂ NO ₇ PS	[1][3]
Molecular Weight	343.34 g/mol	--INVALID-LINK--
Canonical SMILES	C--INVALID-LINK-- O)NC(=O)CCCCCS">C@HO P(=O)(O)O	--INVALID-LINK--

Detailed Physicochemical Characteristics

Solubility

Specific quantitative solubility data for **Coenzyme B** is not extensively published. However, its molecular structure provides strong indicators of its solubility profile. The molecule possesses a terminal carboxyl group and a phosphate monoester, both of which are ionized at physiological pH, conferring significant water solubility[4]. The seven-carbon aliphatic chain is nonpolar, but its influence is likely overcome by the highly polar and ionizable groups.

Expected Solubility Profile:

- Water: High solubility, especially in neutral to alkaline aqueous buffers where the phosphate and carboxyl groups are fully deprotonated.
- Polar Organic Solvents (e.g., Methanol, Ethanol, DMSO): Moderate to good solubility is expected due to the molecule's ability to form hydrogen bonds.
- Nonpolar Organic Solvents (e.g., Hexane, Chloroform): Very low solubility is predicted due to the dominance of the polar functional groups.

Stability (pH and Temperature)

While detailed kinetic studies on the degradation of **Coenzyme B** are scarce, its stability can be inferred from the chemical nature of its functional groups.

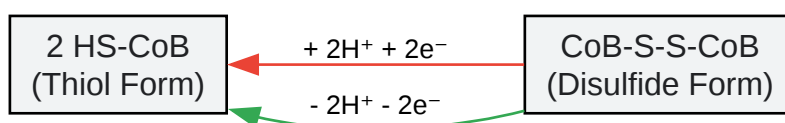
- pH Stability:** The molecule contains an amide bond and a phosphate ester. Both linkages are susceptible to hydrolysis under strongly acidic or alkaline conditions, with the rate of hydrolysis increasing at elevated temperatures. The terminal thiol group is a primary site of reactivity and is prone to oxidation to form a disulfide (CoB-S-S-CoB), particularly at neutral to alkaline pH where the thiolate anion (RS^-) is more prevalent and acts as a potent nucleophile.
- Temperature Stability:** As a biological molecule, **Coenzyme B** is expected to exhibit limited thermal stability. High temperatures can accelerate both hydrolytic degradation and oxidation of the thiol group. For experimental use, storage at low temperatures (-20°C or below) in an anaerobic environment is recommended to preserve its integrity.

Redox Potential

The thiol group of **Coenzyme B** (HS-CoB) is its reactive center, participating in a thiol-disulfide redox couple with its oxidized homodisulfide form (CoB-S-S-CoB). This redox activity is central to its biological function. The standard redox potential (E°) for the homodisulfide couple has been recently reassessed.

Redox Couple	Standard Redox Potential (E°)	Reference(s)
$\text{CoB-S-S-CoB} + 2\text{H}^+ + 2\text{e}^- \rightleftharpoons 2\text{HS-CoB}$	-270 mV	[5]

This negative redox potential indicates that **Coenzyme B** is a strong reducing agent, consistent with its biological role as an electron donor[6].



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Diagram 1: Redox equilibrium of **Coenzyme B**.

Spectroscopic Profile

Spectroscopic analysis is essential for the identification and quantification of **Coenzyme B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy was instrumental in the original structure elucidation of **Coenzyme B**[1][3].

¹H NMR: The proton NMR spectrum provides characteristic signals for the different parts of the molecule. Based on published data for the synthesized compound, the following chemical shifts (in D₂O) are observed[7].

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity
Threonine-CyH ₃	1.25	d
Heptanoyl-(CH ₂) ₄ -	1.30-1.71	m
Heptanoyl-CβH ₂	2.37	t
Heptanoyl-CγH ₂ -SH	2.52	t
Threonine-CβH	4.19	m
Threonine-CαH	4.29	d

¹³C NMR: Although a complete, assigned spectrum is not readily available in the literature, the expected chemical shifts can be predicted. Signals would be expected in the aliphatic region (10-40 ppm) for the heptanoyl chain and threonine methyl group, between 55-75 ppm for the α- and β-carbons of the threonine backbone, and a downfield signal around 170-180 ppm for the amide carbonyl carbon.

³¹P NMR: The phosphate group provides a unique spectroscopic handle. For a similar phosphothreonine peptide, the ³¹P chemical shift is highly pH-dependent, with values of approximately -0.1 ppm at pH 4.0 and 4.8 ppm at pH 8.0, reflecting the deprotonation of the phosphate group[5].

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and can provide structural information through fragmentation analysis[2][3].

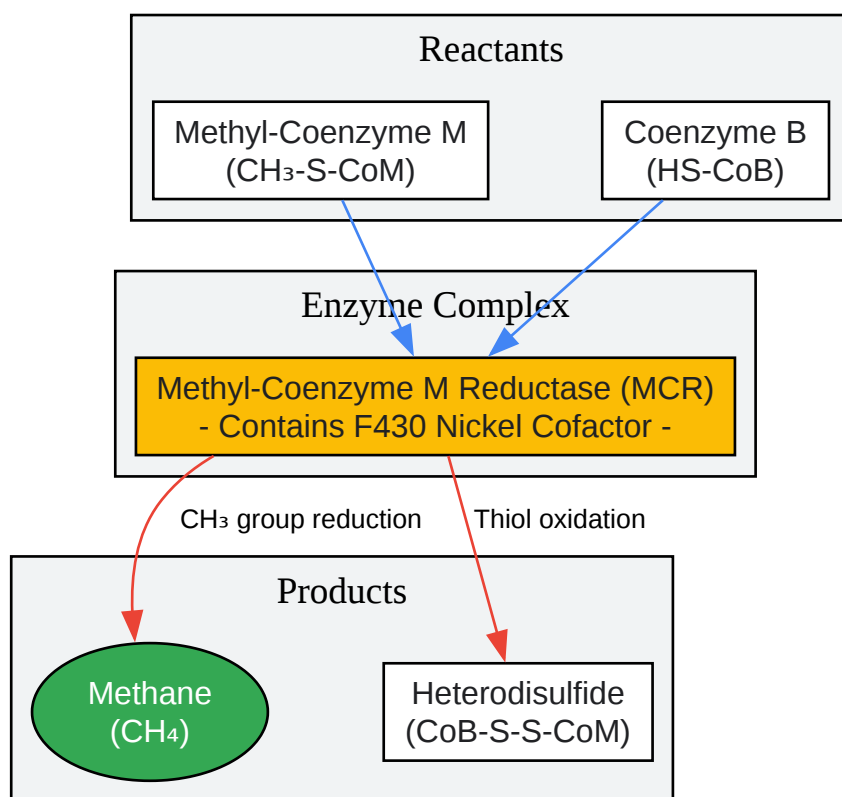
- **Molecular Ion:** In high-resolution mass spectrometry, the protonated molecule $[M+H]^+$ would be observed at an m/z corresponding to its exact mass (344.0932).
- **Fragmentation Pattern:** While a detailed experimental fragmentation spectrum is not widely published, predictable cleavage patterns would include:
 - Loss of the phosphate group (H_3PO_4 , -98 Da).
 - Cleavage of the amide bond, yielding fragments corresponding to the heptanoyl and phosphothreonine moieties.
 - Alpha-cleavage adjacent to the terminal thiol group.

UV-Vis Spectroscopy

Coenzyme B lacks an extensive system of conjugated double bonds or aromatic rings, and therefore it is not expected to have strong absorbance in the visible or near-UV region. A weak absorbance peak around 200-230 nm is expected due to the $n \rightarrow \pi^*$ transition of the amide carbonyl group.

Biochemical Role and Signaling Pathway

Coenzyme B is a key reactant in the final, methane-releasing step of methanogenesis. This reaction is catalyzed by the enzyme methyl-coenzyme M reductase (MCR). In this reaction, **Coenzyme B** ($HS-CoB$) donates electrons to reduce the methyl group of methyl-coenzyme M ($CH_3-S-CoM$), producing methane (CH_4) and a heterodisulfide ($CoB-S-S-CoM$).



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Diagram 2: Role of **Coenzyme B** in the terminal step of methanogenesis.

Experimental Protocols

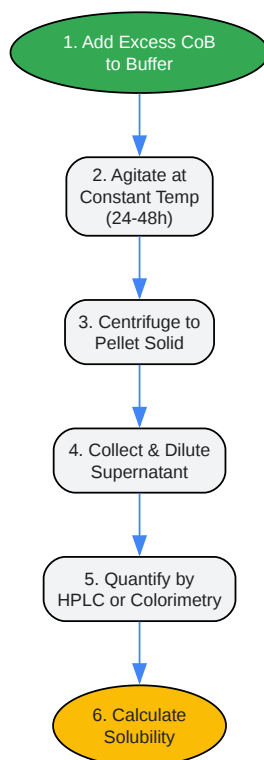
The following sections detail generalized methodologies for determining the key physicochemical properties of **Coenzyme B**.

Determination of Aqueous Solubility (Shake-Flask Method)

This protocol determines the equilibrium solubility of **Coenzyme B** in a given aqueous buffer.

- Preparation: Prepare a series of buffered solutions at the desired pH (e.g., pH 5.0, 7.0, 9.0).
- Incubation: Add an excess amount of solid **Coenzyme B** to a known volume of each buffer in a sealed vial. Ensure enough solid is present to maintain a saturated solution.

- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Centrifuge the samples at high speed to pellet the undissolved solid.
- Quantification: Carefully withdraw an aliquot of the clear supernatant and dilute it appropriately. Quantify the concentration of dissolved **Coenzyme B** using a suitable analytical method, such as HPLC with UV detection (monitoring the amide bond) or a colorimetric thiol quantification assay (e.g., Ellman's reagent).
- Calculation: Calculate the solubility in mg/mL or mol/L based on the measured concentration and dilution factor.



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Diagram 3: Experimental workflow for solubility determination.

Analysis of Stability vs. pH and Temperature

This protocol assesses the degradation rate of **Coenzyme B** under various conditions.

- **Sample Preparation:** Prepare stock solutions of **Coenzyme B** in a stable buffer (e.g., pH 5.0 phosphate buffer).
- **Incubation:** Aliquot the stock solution into a series of vials containing buffers of different pH values (e.g., pH 3, 5, 7, 9, 11). Prepare multiple sets for each pH.
- **Temperature Control:** Incubate each set of pH samples at different constant temperatures (e.g., 4°C, 25°C, 40°C, 60°C).
- **Time-Course Sampling:** At designated time points (e.g., 0, 1, 2, 4, 8, 24 hours), remove one vial from each pH/temperature condition. Immediately quench any reaction by freezing or by adding a quenching agent if necessary.
- **Analysis:** Analyze the concentration of the remaining intact **Coenzyme B** in each sample using a validated stability-indicating HPLC method. The method must be able to resolve the parent compound from its degradation products (e.g., the disulfide or hydrolysis products).
- **Data Analysis:** Plot the concentration of **Coenzyme B** versus time for each condition. Determine the degradation rate constant (k) and half-life ($t_{1/2}$) by fitting the data to an appropriate kinetic model (e.g., first-order decay).

Determination of Redox Potential

The redox potential can be determined by equilibration with a known redox couple and analysis by HPLC or NMR.

- **Redox Buffer Preparation:** Prepare a series of redox buffers with defined redox potentials using a reference couple, such as the glutathione/glutathione disulfide (GSH/GSSG) system. The potential is set by varying the $[GSSG]/[GSH]^2$ ratio according to the Nernst equation.
- **Equilibration:** Add a known amount of **Coenzyme B** (in its reduced thiol form, HS-CoB) to each redox buffer. Allow the mixture to equilibrate for several hours under anaerobic conditions.
- **Alkylation/Quenching:** Quench the thiol-disulfide exchange by adding a rapid alkylating agent, such as N-ethylmaleimide (NEM), which will react with all free thiols (HS-CoB and GSH), preventing further reaction.

- Quantification: Separate and quantify the concentrations of the remaining reduced **Coenzyme B** (as the NEM-adduct) and the formed oxidized **Coenzyme B** (CoB-S-S-CoB) using HPLC-MS.
- Nernst Plot: Calculate the ratio of [Oxidized]/[Reduced]² for **Coenzyme B** at each defined potential of the reference buffer. Plot the applied potential (E) against log([CoB-S-S-CoB]/[HS-CoB]²). The y-intercept of this plot corresponds to the standard redox potential (E°) of the **Coenzyme B** couple.

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